

Solubility of Acid Orange 116 in water and organic solvents.

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Compound of Interest

Compound Name: Acid Orange 116

Cat. No.: B12381120

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Solubility Profile of Acid Orange 116: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **Acid Orange 116** (C.I. 116), a diazo dye. The information compiled herein is intended to support research, development, and quality control activities where this dye is utilized. This document details its solubility in aqueous and organic media, presents a standardized experimental protocol for solubility determination, and visualizes the procedural workflow.

Quantitative Solubility Data

The solubility of **Acid Orange 116** has been reported in various solvents. The following table summarizes the available quantitative data for easy comparison.

Solvent	Temperature (°C)	Solubility
Water	60	40 g/L
Water	90	≥50 g/L

Qualitative descriptions from multiple sources indicate that **Acid Orange 116** is "soluble" or "easily soluble" in water.^{[1][2][3][4][5][6][7][8][9][10][11]} One source specifies that it is "Very

soluble in water and alcohol".[2] Conversely, another source describes it as "Slightly soluble in DMF, DMSO, pyridine" and "Insoluble in alcohols, ketones, hydrocarbons, esters." Given the direct statement of its high solubility in alcohol for this specific dye, it is likely that the latter, more general statement for azo dyes may not be accurate for **Acid Orange 116**. Further empirical testing is recommended to confirm the exact solubility in specific organic solvents.

Experimental Protocol: Determination of Equilibrium Solubility using the Shake-Flask Method

The following protocol outlines a standardized procedure for determining the equilibrium solubility of **Acid Orange 116** in a given solvent. This method is widely accepted for its reliability and reproducibility.

2.1. Materials and Equipment

- **Acid Orange 116** powder
- Solvent of interest (e.g., deionized water, ethanol)
- Analytical balance
- Volumetric flasks
- Conical flasks with stoppers or screw-cap vials
- Orbital shaker or magnetic stirrer with temperature control
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- UV-Vis Spectrophotometer
- Cuvettes

2.2. Procedure

2.2.1. Preparation of Standard Solutions and Calibration Curve

- Stock Solution Preparation: Accurately weigh a known mass of **Acid Orange 116** and dissolve it in the chosen solvent to prepare a stock solution of a high, known concentration.
- Serial Dilutions: Perform a series of dilutions from the stock solution to prepare at least five standard solutions of varying, known concentrations.
- Spectrophotometric Analysis:
 - Determine the wavelength of maximum absorbance (λ_{max}) for **Acid Orange 116** in the specific solvent by scanning a mid-range standard solution across the UV-Vis spectrum.
 - Measure the absorbance of each standard solution at the determined λ_{max} .
- Calibration Curve Construction: Plot a graph of absorbance versus concentration for the standard solutions. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.99 is desirable.

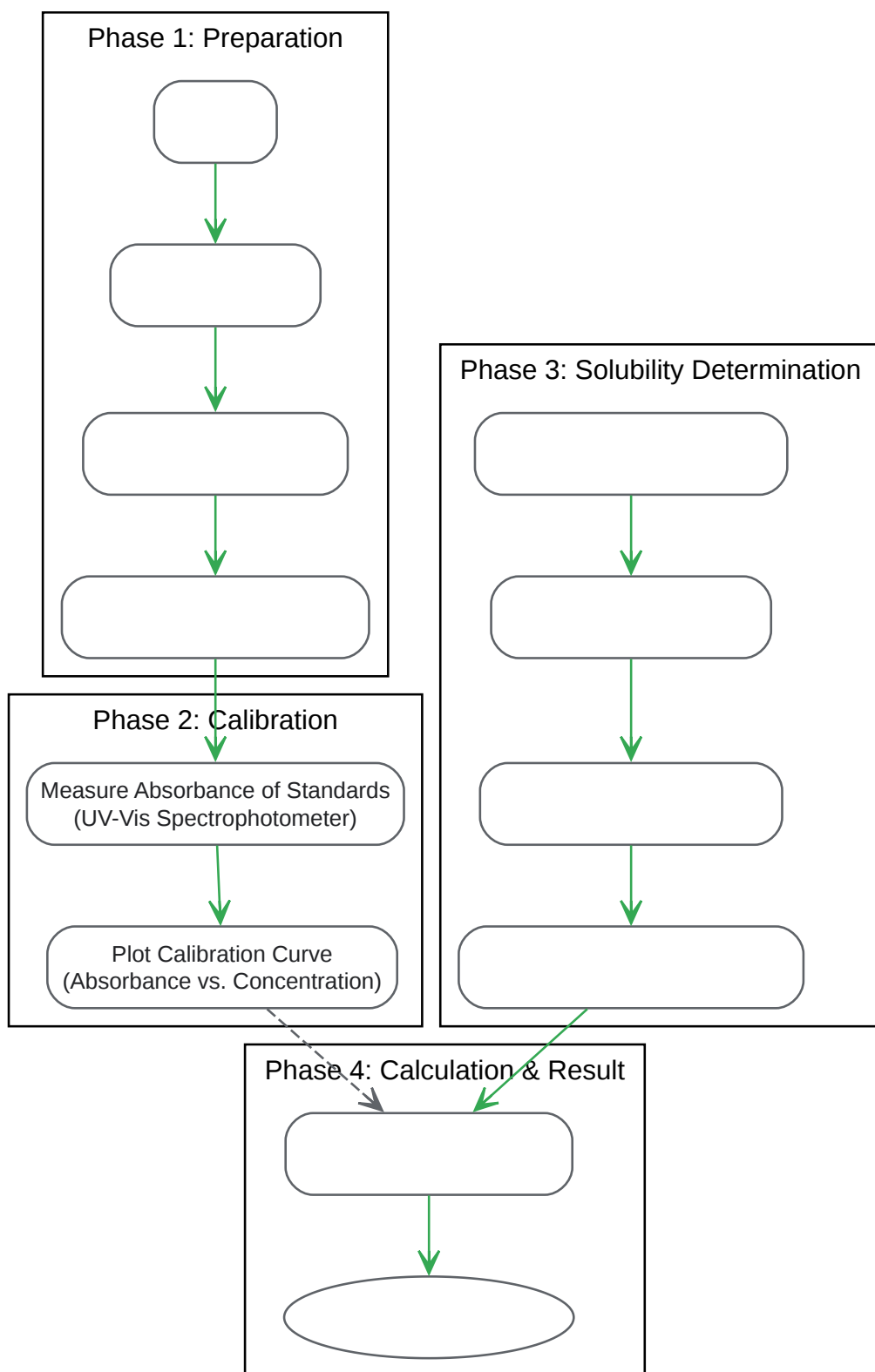
2.2.2. Equilibrium Solubility Determination (Shake-Flask Method)

- Sample Preparation: Add an excess amount of **Acid Orange 116** powder to a conical flask or vial containing a known volume of the solvent. The amount should be sufficient to ensure that undissolved solids remain at equilibrium.
- Equilibration: Seal the flasks and place them in an orbital shaker or on a magnetic stirrer at a constant, controlled temperature. Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After equilibration, allow the suspensions to settle.
 - Centrifuge the samples to pellet the undissolved solid.
 - Carefully withdraw the supernatant and filter it through a syringe filter to remove any remaining particulate matter.
- Analysis of Saturated Solution:

- Dilute the clear, saturated filtrate with the solvent to a concentration that falls within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample at the λ_{max} using the UV-Vis spectrophotometer.
- Calculation of Solubility:
 - Use the absorbance of the diluted sample and the equation from the calibration curve to calculate the concentration of the diluted solution.
 - Account for the dilution factor to determine the concentration of the original saturated solution. This concentration represents the equilibrium solubility of **Acid Orange 116** in the solvent at the specified temperature.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Acid Orange 116**.



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Caption: Workflow for Solubility Determination of **Acid Orange 116**.

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